

6-Methoxyindoline-2,3-dione safety and handling

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Compound of Interest

Compound Name: **6-Methoxyindoline-2,3-dione**

Cat. No.: **B184210**

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An In-Depth Technical Guide to the Safe Handling of **6-Methoxyindoline-2,3-dione**

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Introduction

6-Methoxyindoline-2,3-dione, also known as 6-methoxyisatin, is a heterocyclic organic compound belonging to the indole family. Its core structure, the indoline-2,3-dione (isatin) scaffold, is a privileged motif in medicinal chemistry, appearing in a wide array of biologically active molecules with potential therapeutic applications, including anticancer, antiviral, and anti-inflammatory agents.^{[1][2]} The presence of the methoxy group at the 6-position modifies the electronic properties of the indole ring, influencing its reactivity and biological interactions.^[1]

Given its role as a key building block in synthetic and medicinal chemistry, researchers, scientists, and drug development professionals will frequently encounter this compound. A thorough understanding of its chemical properties and associated hazards is paramount for ensuring laboratory safety and experimental integrity. This guide provides a comprehensive overview of the safety and handling protocols for **6-Methoxyindoline-2,3-dione**, grounded in authoritative safety data and established laboratory practices.

Section 1: Chemical and Physical Properties

Understanding the fundamental properties of a chemical is the first step in safe handling. These characteristics dictate its behavior under various laboratory conditions and inform storage and handling requirements.

Property	Value	Source(s)
Chemical Name	6-Methoxy-1H-indole-2,3-dione	[3]
Synonyms	6-Methoxyisatin	N/A
CAS Number	52351-75-4	
Molecular Formula	C ₉ H ₇ NO ₃	[3]
Molecular Weight	177.16 g/mol	
Appearance	Solid	
Melting Point	229-230 °C	[3]
Solubility	Soluble in water (predicted)	[3]
Density	1.346 g/cm ³ (Predicted)	[3]

Chemical Structure Diagram

Caption: 2D structure of **6-Methoxyindoline-2,3-dione**.

Section 2: Hazard Identification and GHS Classification

6-Methoxyindoline-2,3-dione is classified as hazardous under the Globally Harmonized System (GHS). The primary hazards are related to acute oral toxicity and irritation.[4]

GHS Classification	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	GHS07 (Exclamation Mark)	Warning
Skin Irritation (Category 2)	H315: Causes skin irritation	GHS07 (Exclamation Mark)	Warning
Eye Irritation (Category 2A)	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)	Warning
Specific target organ toxicity — single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation	GHS07 (Exclamation Mark)	Warning

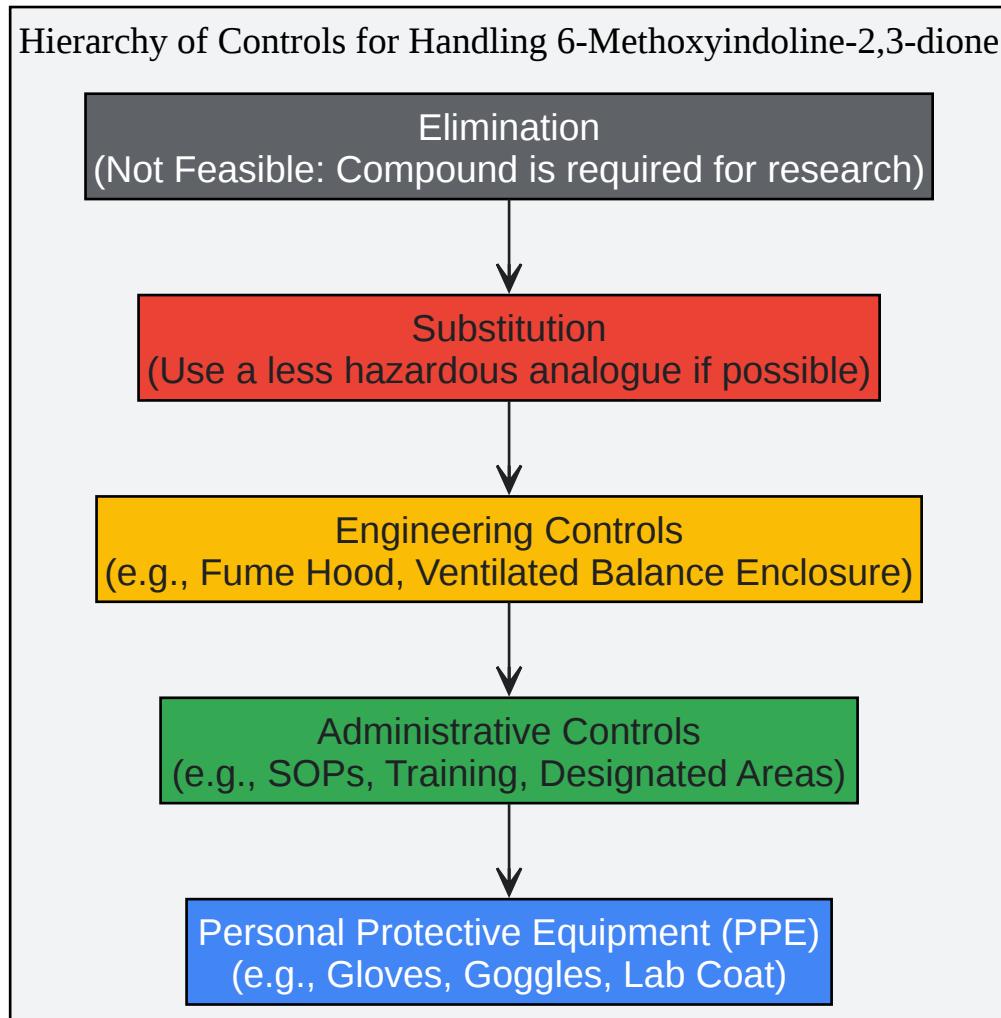
Source: Sigma-Aldrich Safety Data Sheet.[\[4\]](#)

Causality Behind Hazards:

- Irritation (Skin, Eye, Respiratory): The dicarbonyl system and the aromatic ring structure can interact with biological macromolecules (proteins, enzymes) on mucosal surfaces and skin, leading to an inflammatory response and irritation.[\[4\]](#) Fine solid particles can also cause mechanical irritation.
- Acute Oral Toxicity: While specific mechanistic data is limited, compounds of this class can interfere with cellular processes upon ingestion and absorption. The "Harmful if swallowed" classification indicates that significant adverse health effects can occur if a sufficient quantity is ingested.

Section 3: Exposure Controls & Personal Protective Equipment (PPE)

To mitigate the risks associated with handling **6-Methoxyindoline-2,3-dione**, a systematic approach to exposure control must be implemented. The "Hierarchy of Controls" is the standard industrial hygiene model for this purpose.



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Caption: Hierarchy of controls, from most to least effective.

Recommended Exposure Controls:

- Engineering Controls:
 - Primary Handling: All weighing and transfers of the solid material should be conducted in a chemical fume hood or a ventilated balance enclosure (powder hood). This is the most critical step to prevent inhalation of the dust, which can cause respiratory irritation.[4][5]
 - General Ventilation: Work in a well-ventilated laboratory to ensure any fugitive emissions are diluted.[6]

- Administrative Controls:
 - Standard Operating Procedures (SOPs): Develop and strictly follow SOPs for the handling, storage, and disposal of this compound.
 - Designated Areas: Designate specific areas of the lab for working with this compound to prevent cross-contamination.
 - Hygiene Practices: Wash hands thoroughly after handling, even if gloves were worn.[\[4\]](#) Do not eat, drink, or smoke in the laboratory.[\[7\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety goggles or a face shield are mandatory to protect against dust particles causing serious eye irritation.[\[4\]](#)[\[5\]](#)
 - Hand Protection: Wear impervious gloves, such as nitrile rubber. Inspect gloves for tears or holes before use and change them immediately if contamination occurs.[\[4\]](#)
 - Skin and Body Protection: A standard laboratory coat should be worn at all times. For larger quantities, consider additional protection like sleeve covers.[\[7\]](#)
 - Respiratory Protection: Under normal use conditions within a fume hood, respiratory protection is not typically required. However, if engineering controls fail or during a large spill clean-up, a NIOSH-approved respirator with a particulate filter may be necessary.[\[8\]](#)

Section 4: Safe Handling and Storage Protocols

Adherence to meticulous handling and storage procedures is essential for safety and for preserving the chemical's integrity.

Step-by-Step Handling Protocol (Solid)

- Preparation: Before retrieving the compound, ensure all necessary PPE is donned correctly. Confirm that the chemical fume hood or ventilated enclosure is functioning properly.
- Weighing: Perform all weighing operations within the ventilated enclosure. Use anti-static weighing paper or a tared container to minimize dispersal of the fine powder.

- Transfer: Use a spatula to carefully transfer the solid. Avoid scooping actions that could generate dust. If transferring to a reaction flask, use a powder funnel.
- Dissolution: If preparing a solution, add the solvent to the flask containing the pre-weighed solid. Cap the flask before agitation or sonication to prevent aerosolization.
- Post-Handling: Tightly reseal the source container. Decontaminate the spatula, weighing paper, and work surface with an appropriate solvent (e.g., ethanol or acetone) and wipe clean. Dispose of contaminated materials as chemical waste.
- Final Steps: Remove PPE in the correct order (gloves first), and wash hands thoroughly.

Storage Requirements

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.^[9] The rationale is to prevent hydrolysis from atmospheric moisture and degradation from heat or light.
- Incompatibilities: Keep away from strong oxidizing agents and strong acids.^{[7][8]} These substances can react exothermically or degrade the compound, potentially creating hazardous byproducts.
- Storage Class: Classified as Storage Class 11 - Combustible Solids. This means it should be stored away from powerful ignition sources.

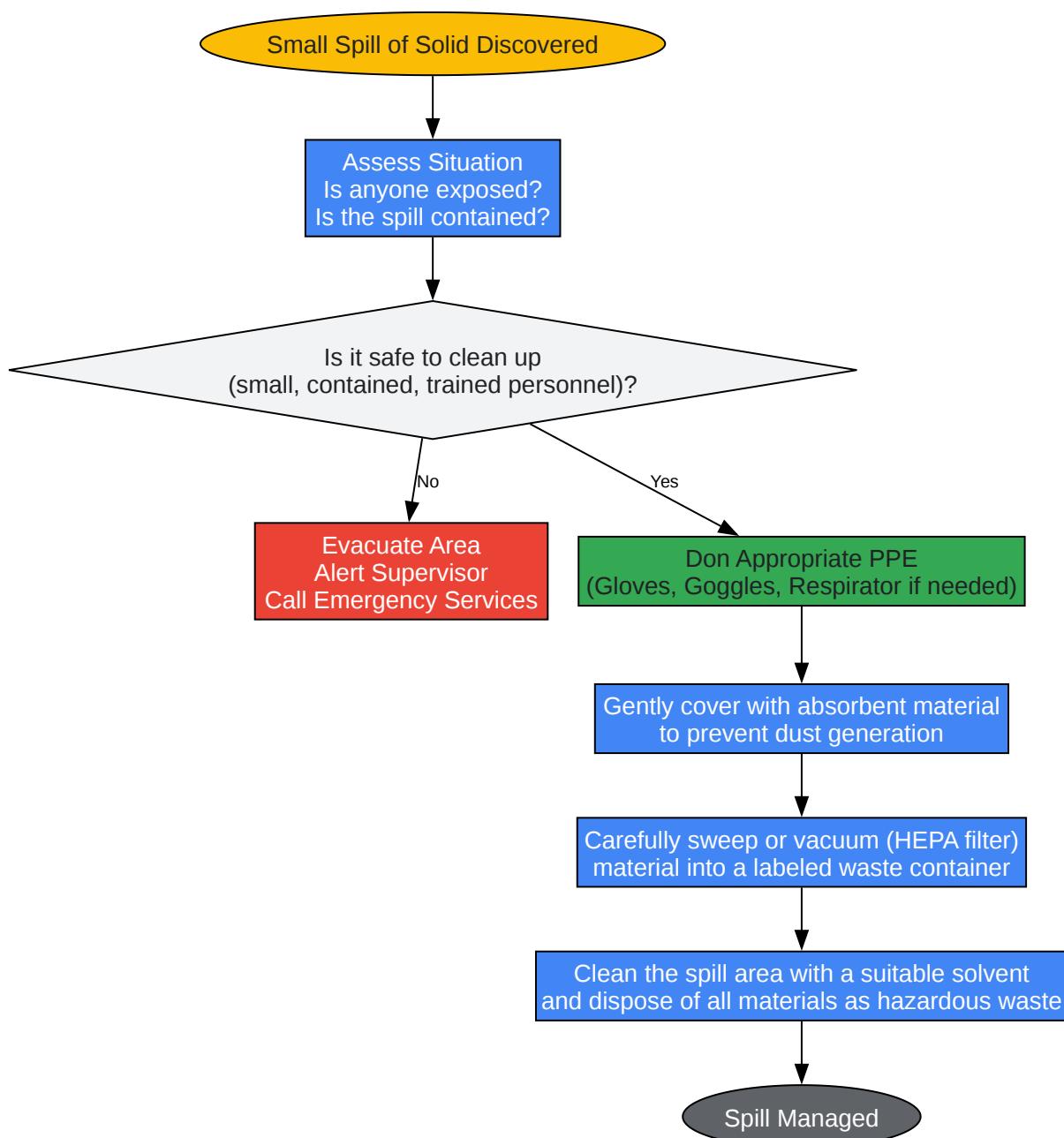
Section 5: First Aid & Emergency Procedures

Rapid and correct response to an exposure or spill is critical. All personnel must be familiar with these procedures and the location of safety equipment.

First Aid Measures

Exposure Route	Action	Source(s)
Inhalation	Move the person to fresh air. If breathing is difficult or they feel unwell, seek immediate medical attention.	[4][9]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin area with plenty of soap and water for at least 15 minutes. If skin irritation persists, get medical advice.	[4][9]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.	[4][9]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. If the person is conscious, have them drink one or two glasses of water. Seek immediate medical attention.	[4][9]

Spill Management Protocol

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Caption: Emergency response flowchart for a solid chemical spill.

Key Spill Response Steps:

- **Evacuate and Alert:** Evacuate non-essential personnel from the immediate area. Alert others and your supervisor.
- **Ventilate:** Ensure the area is well-ventilated, preferably under a fume hood.
- **Contain & Clean:** Avoid generating dust.^[4] Gently cover the spill with an inert absorbent material. Carefully sweep the material into a suitable, labeled container for hazardous waste disposal. Do not use water to clean up the bulk material as this could create a slurry that is harder to manage.
- **Decontaminate:** Once the solid is collected, decontaminate the area with a cloth dampened with a suitable solvent.
- **Disposal:** Dispose of all contaminated materials (absorbent, gloves, wipes) as hazardous chemical waste according to institutional and local regulations.^[4]

Section 6: Stability and Reactivity

- **Reactivity:** The compound is generally stable under normal laboratory conditions.^[8] However, the indoline-2,3-dione core is known to be reactive under certain conditions, participating in reactions such as condensation, oxidation, and reduction, which are often leveraged in organic synthesis.^[10]
- **Conditions to Avoid:** Avoid generating dust. Keep away from excessive heat and ignition sources.^[8]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents and strong acids.^{[7][8]}
- **Hazardous Decomposition Products:** Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).^[8]

Section 7: Synthesis Overview (Representative Protocol)

While numerous methods exist for the synthesis of substituted indoles and isatins, a common and effective approach is the Sandmeyer isatin synthesis or related cyclization methods.[\[11\]](#) The following is a representative, generalized protocol based on established chemical principles for the synthesis of isatin derivatives. This protocol should be adapted and optimized by a qualified synthetic chemist.

Reaction: Cyclization of an appropriate precursor, often derived from an aniline derivative.

Step-by-Step Methodology:

- Precursor Synthesis: Synthesize an appropriate open-chain precursor, such as an α -keto-anilide, from commercially available starting materials like 4-methoxyaniline. This step often involves reacting the aniline with a reagent like oxalyl chloride followed by a Friedel-Crafts-type cyclization.
- Cyclization: The key step involves the acid-catalyzed intramolecular cyclization of the precursor.
 - In a reaction vessel equipped with a stirrer and under an inert atmosphere (e.g., nitrogen), dissolve the precursor in a suitable solvent.
 - Add a strong acid catalyst (e.g., concentrated sulfuric acid, polyphosphoric acid, or a Lewis acid like AlCl_3) portion-wise while maintaining temperature control (e.g., using an ice bath). The acid facilitates the electrophilic aromatic substitution that closes the five-membered ring.
- Reaction Monitoring: Stir the reaction mixture at the appropriate temperature (ranging from room temperature to elevated temperatures) for several hours. Monitor the reaction's progress using Thin Layer Chromatography (TLC).[\[12\]](#)
- Workup: Once the reaction is complete, carefully quench the reaction by pouring the mixture over ice water. This will precipitate the crude product.
- Purification: Collect the solid product by filtration. Wash the solid with cold water to remove residual acid. The crude **6-Methoxyindoline-2,3-dione** can then be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel.[\[13\]](#)

Self-Validating System: The success of each step can be validated. The identity and purity of the precursor, intermediate, and final product should be confirmed at each stage using analytical techniques such as NMR spectroscopy, mass spectrometry, and melting point analysis to ensure the desired compound has been synthesized before proceeding.

Section 8: Biological Activity and Toxicological Summary

- **Biological Context:** The indoline-2,3-dione scaffold is of significant interest in drug discovery. Derivatives have shown a wide range of biological activities, acting as inhibitors of kinases, caspases, and other enzymes.[2][13] The specific activity of **6-Methoxyindoline-2,3-dione** would need to be determined by bioassay, but its structure suggests potential as an intermediate for creating compounds with anticancer or anti-inflammatory properties.[1][14]
- **Toxicological Data:**
 - **Acute Toxicity:** Classified as Acute Toxicity Category 4 (Oral), with the hazard statement "Harmful if swallowed." Specific LD50 data for this compound is not readily available in the searched literature. For context, related but different chemicals show oral LD50 values in rodents ranging from 650-813 mg/kg, highlighting the need for caution.[15]
 - **Carcinogenicity/Mutagenicity:** There is no data available to suggest that this compound is carcinogenic or mutagenic.[5]
 - **Irritation Data:** Causes skin, eye, and respiratory irritation as per GHS classification.[4]

Conclusion

6-Methoxyindoline-2,3-dione is a valuable chemical intermediate with defined hazards that require careful management. Its primary risks—acute oral toxicity and irritation to the skin, eyes, and respiratory system—can be effectively controlled through the consistent application of the hierarchy of controls. By utilizing engineering controls like fume hoods, adhering to strict administrative protocols and SOPs, and wearing appropriate personal protective equipment, researchers can handle this compound safely and effectively. A thorough understanding of emergency procedures and proper storage is non-negotiable for any individual working with this substance.

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